

# Personal protective equipment for handling 2-Chloro-2-Fluorocyclohexanone

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## Compound of Interest

Compound Name: 2-Chloro-2-Fluorocyclohexanone

Cat. No.: B12850751

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Operational Safety Guide: Handling **2-Chloro-2-Fluorocyclohexanone**

## Executive Safety Summary

Status: High Hazard / Lachrymator / Alkylating Agent Immediate Action: All handling must occur within a certified chemical fume hood. Critical Warning: Standard laboratory nitrile gloves provide insufficient protection against halogenated ketones. This compound combines the permeation power of a ketone with the toxicity of an alpha-halo alkylating agent.

## Risk Assessment & Hazard Identification

Author's Note: As specific SDS data for **2-Chloro-2-Fluorocyclohexanone** is limited in public repositories, this safety profile is derived from Structural Activity Relationships (SAR) of analogous

-haloketones (e.g., 2-chlorocyclohexanone, 2-fluorocyclohexanone).

Hazard Class	Risk Level	Mechanism of Action
Acute Toxicity	High	Alkylating Agent: The -carbon is highly electrophilic, capable of alkylating DNA and proteins. Potential for severe tissue damage upon contact.
Lachrymator	High	Volatile vapors trigger TRPA1 channels in the eyes/lungs, causing severe tearing and respiratory distress even at low ppm.
Skin/Eye	Corrosive	Lipophilic nature allows rapid dermal absorption. Hydrolysis on skin may release HF/HCl, causing delayed chemical burns.
Flammability	Moderate	Treat as a Class IIIA Combustible Liquid (Flash Point est. >60°C based on analogs).

## Personal Protective Equipment (PPE) Matrix

Scientific Rationale: Ketones swell and degrade nitrile and latex. Halogenated compounds increase permeation rates. Therefore, a multi-barrier approach is required.

### Glove Selection Logic

Do NOT use: Standard Nitrile (0.1 mm), Latex, or Vinyl. Recommended: Silver Shield® (Laminate) or Butyl Rubber.

Glove Material	Est.[1] Breakthrough Time	Recommendation
Standard Nitrile	< 2 minutes	FORBIDDEN as primary barrier.
Double Nitrile	< 10 minutes	Incidental Splash Only (Change immediately).
Butyl Rubber	> 480 minutes	Preferred for heavy handling.
Silver Shield (Laminate)	> 480 minutes	Mandatory inner liner for high-risk transfers.

## PPE Decision Workflow

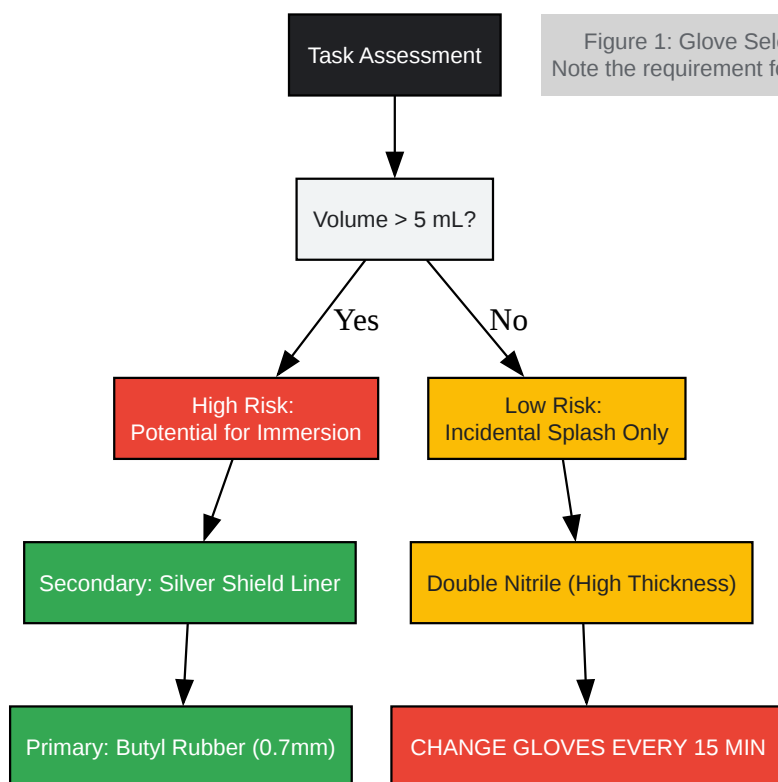


Figure 1: Glove Selection Logic for Halogenated Ketones. Note the requirement for laminate liners in high-volume handling.

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## Operational Protocol

## A. Engineering Controls

- Ventilation: Work exclusively in a fume hood with a face velocity of 80–100 fpm.
- Trap Setup: If using a vacuum line (e.g., for rotovap), install a secondary cold trap (dry ice/acetone) to prevent vapors from degrading pump seals or entering the exhaust system.

## B. Weighing & Transfer

- Tare Outside: Tare your receiving flask outside the hood.
- Transfer Inside: Move the balance into the hood OR use a secondary containment vessel (e.g., a pre-weighed vial) to transport the chemical.
- Syringe Technique: For liquids, use a gas-tight glass syringe with a Teflon-tipped plunger. Avoid plastic syringes (polystyrene/polypropylene), which may leach plasticizers or swell.

## C. Reaction Quenching

- Reactivity: As an  $\alpha$ -halo ketone, this compound is susceptible to nucleophilic attack.
- Quench: Do not quench directly into strong base (NaOH/KOH) as this may induce rapid polymerization or formation of toxic epoxides.
- Protocol: Quench reaction mixtures with saturated aqueous Ammonium Chloride ( ) or dilute acid at to control exotherms.

## Emergency Response & Spills

### Spill Response Workflow

Figure 2: Emergency Spill Response Workflow.  
Prioritize evacuation due to lachrymatory nature.



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- Eye Contact: Flush immediately for 15 minutes.[2][3] Note: If pain persists, suspect HF formation (due to the fluorine substituent) and seek medical attention for Calcium Gluconate treatment evaluation.
- Skin Contact: Wash with soap and water.[2] Do not use ethanol (enhances absorption).

## Waste Disposal

- Classification: Halogenated Organic Solvent Waste.
- Segregation: Keep separate from non-halogenated solvents (acetone, hexanes) to avoid cross-contamination of waste streams which can complicate incineration.
- Labeling: Clearly mark as "Contains Fluorine/Chlorine - Toxic."

## References

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- Merck Millipore. (2023). Safety Data Sheet: 2-Fluorocyclohexanone. Retrieved from
- Forsberg, K., & Mansdorf, S. Z. (2007). Quick Selection Guide to Chemical Protective Clothing. Wiley-Interscience.
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